

# Application Notes and Protocols: Preparation of a Stock Solution of Disperse Blue 91

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## Compound of Interest

Compound Name: Disperse blue 91

Cat. No.: B1173503

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## Abstract

This document provides a detailed protocol for the preparation of a stock solution of **Disperse Blue 91** (C.I. 60753). **Disperse Blue 91** is an anthraquinone-based synthetic dye with applications in various research and industrial settings.[1] Due to its low aqueous solubility, proper preparation of a stock solution in an appropriate organic solvent is crucial for its use in experimental assays.[2] This guide outlines the necessary materials, safety precautions, and a step-by-step procedure for solubilizing **Disperse Blue 91**, along with recommendations for storage and handling.

## Physicochemical and Safety Data

A summary of the key properties and safety information for **Disperse Blue 91** is presented in Table 1. Researchers should always consult the latest Safety Data Sheet (SDS) from their supplier for comprehensive safety information.

Table 1: Physicochemical Properties and Safety Information for **Disperse Blue 91**

Property	Value	Reference
Chemical Name	C.I. Disperse Blue 91	
Molecular Formula	C <sub>20</sub> H <sub>21</sub> NO <sub>5</sub>	
Molecular Weight	355.38 g/mol	
CAS Number	12222-89-8	
Appearance	Blue powder (typical for disperse dyes)	General Knowledge
Solubility	Water: Very slightly soluble. Organic Solvents: Generally soluble in polar organic solvents such as Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), acetone, and ethanol. Specific quantitative data is not readily available.	[2][3]
Stability	Stable under standard laboratory conditions. Solutions in DMSO should be used fresh or stored properly to avoid degradation.	[1][4]
Safety Precautions	May cause skin irritation, serious eye damage, and allergic skin reactions. May cause cancer. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles. Work in a well-ventilated area or a chemical fume hood.	[5][6][7][8]

## Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Disperse Blue 91** in Dimethyl Sulfoxide (DMSO). DMSO is a common solvent for poorly water-soluble compounds in biological and chemical research.

### Materials:

- **Disperse Blue 91** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Spatula
- Glass vial with a screw cap (e.g., 1.5 mL or 2.0 mL)
- Vortex mixer
- Pipettors and appropriate tips
- Personal Protective Equipment (PPE): safety goggles, nitrile gloves, lab coat

### Procedure:

- Pre-weighing Preparation:
  - Ensure the analytical balance is calibrated and level.
  - Place a clean, empty glass vial on the balance and tare the weight.
- Weighing **Disperse Blue 91**:
  - Carefully weigh approximately 3.55 mg of **Disperse Blue 91** powder directly into the tared vial. This will yield a 10 mM solution in 1 mL of DMSO.

- Calculation:
  - Desired Concentration (C) = 10 mM = 0.010 mol/L
  - Desired Volume (V) = 1 mL = 0.001 L
  - Molecular Weight (MW) = 355.38 g/mol
  - Mass (m) = C x V x MW = 0.010 mol/L x 0.001 L x 355.38 g/mol = 0.00355 g = 3.55 mg
- Dissolving the Compound:
  - Add 1 mL of anhydrous DMSO to the vial containing the weighed **Disperse Blue 91**.
  - Securely cap the vial.
  - Vortex the solution at high speed for approximately 2-5 minutes, or until the powder is completely dissolved. Visually inspect the solution against a light source to ensure no solid particles remain.
  - If the compound does not fully dissolve, gentle warming in a water bath (37°C) or sonication may be applied.
- Storage of the Stock Solution:
  - For immediate use, the solution can be kept at room temperature, protected from light.
  - For short-term storage (days to weeks), aliquot the stock solution into smaller volumes in tightly sealed vials to minimize freeze-thaw cycles and store at -20°C, protected from light. [\[4\]](#)
  - For long-term storage, consult the manufacturer's recommendations. It is generally advisable to prepare fresh stock solutions for critical experiments.

## Workflow Diagram

The following diagram illustrates the key steps in the preparation of a **Disperse Blue 91** stock solution.

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## References

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